

4-Bromo-2-(trifluoromethyl)thiazole molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethyl)thiazole

Cat. No.: B168436

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An in-depth analysis of **4-Bromo-2-(trifluoromethyl)thiazole** reveals its fundamental chemical properties, crucial for its application in research and development. This technical guide provides a concise summary of its molecular formula and weight, presented for clarity and ease of use by researchers, scientists, and professionals in drug development.

Core Molecular Data

The essential physicochemical properties of **4-Bromo-2-(trifluoromethyl)thiazole** are summarized below.

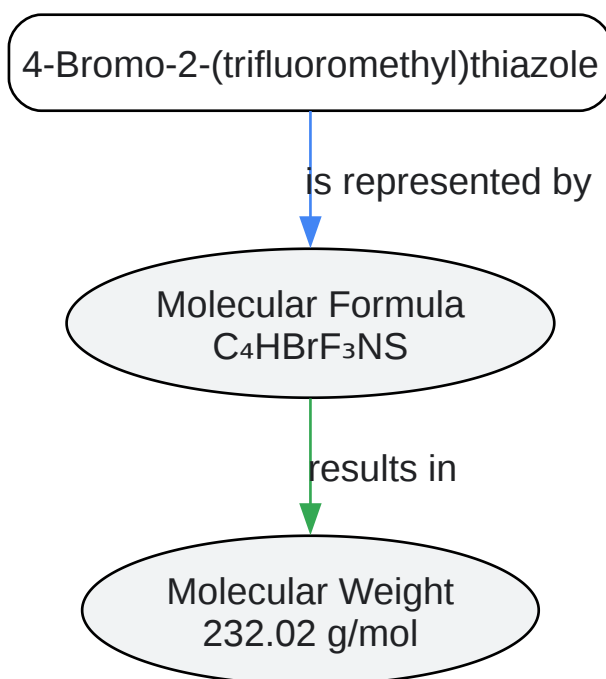
Property	Value
Molecular Formula	C ₄ HBrF ₃ NS [1] [2] [3] [4] [5]
Molecular Weight	232.02 g/mol [1] [3] [4]

This foundational data is critical for any experimental design, synthesis, or analysis involving this compound.

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a fundamental concept in chemistry. The following

diagram illustrates this logical connection for **4-Bromo-2-(trifluoromethyl)thiazole**.



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- To cite this document: BenchChem. [4-Bromo-2-(trifluoromethyl)thiazole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

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